

Biochemical Activity and Selectivity of Gö 6983

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Compound Focus: Gö 6983

CAS No.: 133053-19-7

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Gö 6983 is characterized as a potent, cell-permeable, reversible, and ATP-competitive inhibitor of several Protein Kinase C (PKC) isoforms [1]. The table below summarizes its published half-maximal inhibitory concentration (IC50) values for various PKC targets.

Target	Reported IC50 Value
PKC α	7 nM [1] [2] [3]
PKC β	7 nM [1] [2] [3]
PKC γ	6 nM [1] [2] [3]
PKC δ	10 nM [1] [2] [3]
PKC ζ	60 nM [1] [2] [3]
PKC μ	20 μ M [1] [4]

A key feature of Gö 6983 is its ability to distinguish between classical/novel PKC isoforms and PKC μ , as it is over 1000 times less potent against PKC μ [1] [2]. This makes it a useful tool for isoform-specific studies.

Experimental Use and Protocols

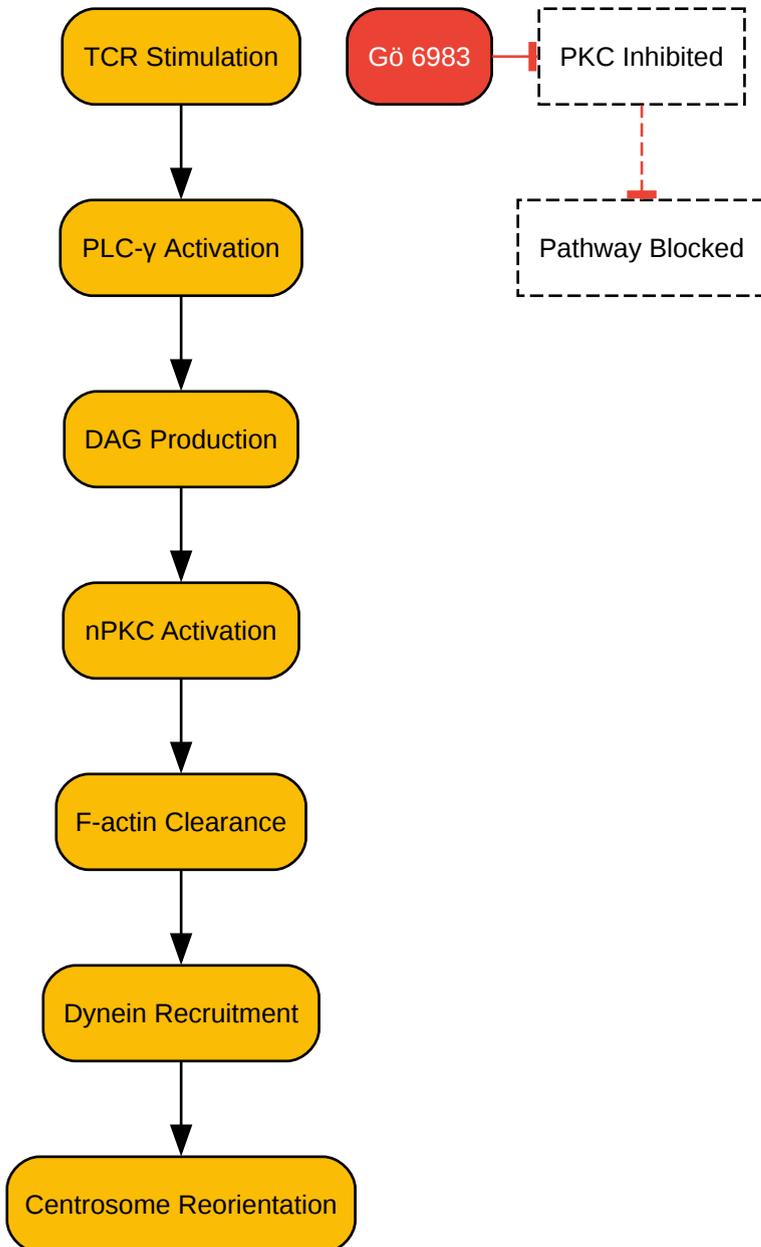
The following table collates examples of how Gö 6983 has been applied in various cell-based assays, which can inform its use in experimental systems.

Cell Line / Model	Reported Concentration	Incubation Time	Experimental Purpose / Observed Effect
PC12 cells [3]	0.5 μ M	Not specified	Blocked PMA's effect on IGF-1-induced Akt/MAPK activation
PC-3 cells [3]	1 μ M	2 hours	Abrogated TPA-induced RGFR transactivation
HCT116, HT29, and other colon cancer cells [3]	2 μ M	8 hours	Attenuated PMA-induced FLIP mRNA expression
A549 cells [3]	10 μ M	1 hour	Inhibited ATPyS-stimulated NADPH oxidase activity and ROS generation
C6 glioma cells [2]	1 μ M	2 hours (pre-treatment)	Prevented TCDD-induced PKC translocation and GLT-1 expression changes
Mouse soleus and EDL muscles [5]	Not specified	Ex vivo muscle incubation	Potently inhibited contraction-stimulated glucose uptake
Bovine BMMs [2]	2.5 μ M	4 hours (pre-treatment)	Inhibited RANKL-induced signaling pathways
Mouse pulmonary B16BL6 tumor model [3] [4]	22 μ g/mouse (intravenous)	Single dose	Inhibited tumor metastasis by 51.2%

Gö 6983 is typically prepared as a concentrated stock solution in **DMSO**, with a common stock concentration of **10 mM to 100 mg/mL** [1] [2] [3]. The final concentration of DMSO in the assay buffer should be kept low (e.g., 0.1-1%) to avoid solvent toxicity.

Mechanism of Action in a Signaling Pathway

Based on the search results, the following diagram illustrates the described role of Gö 6983 in inhibiting PKC within a T cell receptor signaling pathway, particularly in the context of immunological synapse formation [6].



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Gö 6983 inhibits PKC activation, blocking downstream cytoskeletal reorganization and centrosome polarization in T cells [6].

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